

A Guide to Cross-Referencing Analytical Data of **tert-Amylbenzene** with Literature Values

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Compound of Interest

Compound Name: *tert-Amylbenzene*

Cat. No.: *B1361367*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the analytical data for **tert-Amylbenzene** with established literature values. Detailed experimental protocols for key analytical techniques are included to support the validation of in-house data and ensure the quality and purity of the compound for research and development applications.

Comparison of Physical and Chemical Properties

A critical step in the verification of a chemical substance is comparing its measured physical properties with those reported in the literature. Discrepancies may indicate impurities or misidentification of the substance. The following table summarizes the key physical and chemical properties of **tert-Amylbenzene** as found in scientific literature.

Property	Literature Value	Citations
Molecular Formula	C ₁₁ H ₁₆	[1] [2] [3] [4]
Molecular Weight	148.24 - 148.25 g/mol	[1] [2] [3] [4]
Appearance	Colorless to light yellow liquid	[2] [5] [6] [7]
Melting Point	-44.72°C (estimate)	[1] [5] [8] [9]
Boiling Point	188 - 192.4°C	[1] [2] [3] [5]
Density	0.87 g/cm ³ (at 20°C)	[1] [2] [4]
Refractive Index	1.49 - 1.496 (at 20°C)	[1] [2] [4] [5]
Flash Point	58 - 65°C	[2] [3] [9] [10]
Solubility	Insoluble in water; miscible with alcohol and ether.	[2] [4] [11]

Spectral Data Comparison

Spectroscopic analysis provides a fingerprint of a molecule's structure. Comparing experimentally obtained spectra with reference data is essential for confirming the identity and purity of **tert-Amylbenzene**.

Spectroscopic Data	Availability in Literature	Citations
¹ H NMR	Spectrum available (90 MHz in CDCl ₃)	[5] [6] [12]
¹³ C NMR	Spectrum available (in CDCl ₃)	[5] [6] [13]
Infrared (IR)	Spectrum available (liquid film)	[5] [6] [14] [15]
Mass Spectrometry (MS)	Data available	[5] [6] [16]

Experimental Protocols

Accurate and reproducible data are contingent on standardized experimental procedures. The following are detailed methodologies for the key analytical experiments cited.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.^[8]

- Apparatus: Thiele tube, thermometer, small test tube (e.g., Durham tube), capillary tube (sealed at one end), mineral oil, and a heat source.^[8]^[10]
- Procedure:
 - Fill the Thiele tube with mineral oil to a level just above the side-arm.^[8]
 - Add a small amount (0.5-1 mL) of **tert-Amylbenzene** to the small test tube.
 - Place the capillary tube, open-end down, into the test tube containing the sample.^[8]
 - Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
 - Insert the thermometer assembly into the Thiele tube, immersing the sample and thermometer bulb in the oil.^[8]
 - Gently heat the side arm of the Thiele tube. This will cause the oil to circulate and ensure even heating.^[12]
 - As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.^[12]

Density Measurement (Pycnometer Method)

A pycnometer, or specific gravity bottle, is used for precise measurement of the density of a liquid.

- Apparatus: Pycnometer of a known volume, analytical balance, and a constant temperature water bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer and weigh it empty (m_1).
 - Fill the pycnometer with distilled water and place it in a constant temperature bath (e.g., 20°C) until it reaches thermal equilibrium.
 - Adjust the water level to the pycnometer's calibration mark, dry the outside, and weigh it (m_2).
 - Empty and dry the pycnometer, then fill it with **tert-Amylbenzene**.
 - Repeat the thermal equilibration, volume adjustment, and weighing (m_3).
 - Calculate the density of **tert-Amylbenzene** using the known density of water at the measurement temperature.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how much light bends, or refracts, when it enters a liquid and is a valuable physical constant for liquid substances.^[6]

- Apparatus: Abbe refractometer, light source (typically a sodium lamp, 589 nm), and a constant temperature water circulator.^[6]
- Procedure:
 - Ensure the refractometer prisms are clean.
 - Calibrate the instrument using a standard liquid with a known refractive index (e.g., distilled water).
 - Place a few drops of **tert-Amylbenzene** onto the lower prism.

- Close the prisms and allow the sample to reach the desired temperature (e.g., 20°C) by the circulating water bath.
- Adjust the light source and move the adjustment knob until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Read the refractive index value from the scale.[\[13\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the structure and chemical environment of atoms within a molecule.

- Apparatus: NMR spectrometer (e.g., 300 MHz or higher), NMR tubes, and a deuterated solvent (e.g., CDCl_3).
- Procedure:
 - Prepare the sample by dissolving a small amount of **tert-Amylbenzene** in the deuterated solvent within an NMR tube.
 - Place the NMR tube in the spectrometer's probe.
 - Tune and shim the magnetic field to achieve homogeneity.[\[17\]](#)
 - For ^1H NMR, acquire the spectrum using standard parameters. The resulting spectrum will show signals corresponding to the different types of protons in the molecule.
 - For ^{13}C NMR, acquire the spectrum. Due to the low natural abundance of ^{13}C , a greater number of scans is typically required.[\[18\]](#)
 - Process the data (Fourier transform, phase correction, and baseline correction) and reference the chemical shifts to a standard, such as tetramethylsilane (TMS).

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

- Apparatus: FTIR spectrometer with a liquid sample holder (e.g., salt plates like NaCl or KBr, or an Attenuated Total Reflectance (ATR) accessory).[1]
- Procedure (using salt plates):
 - Ensure the salt plates are clean and dry.
 - Place a small drop of **tert-Amylbenzene** on one plate.[14]
 - Place the second plate on top and gently rotate to create a thin, uniform liquid film.[14]
 - Mount the plates in the spectrometer's sample holder.
 - Acquire a background spectrum of the empty spectrometer.
 - Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background.

Mass Spectrometry (MS)

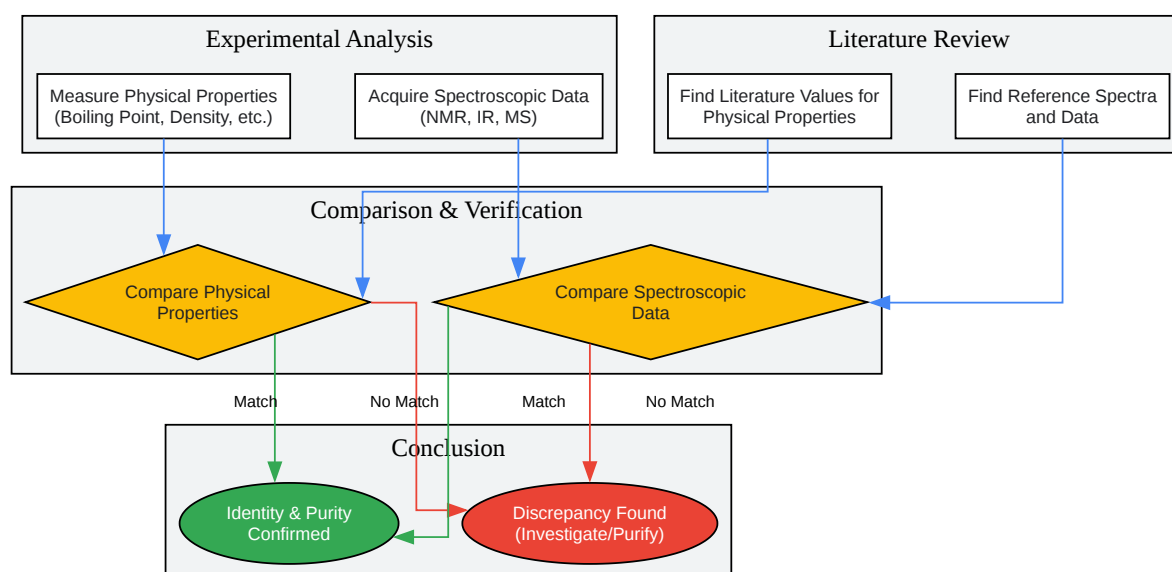
Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions, providing information about the molecular weight and fragmentation pattern of a compound. Electron Ionization (EI) is a common method for volatile organic compounds.[9][19]

- Apparatus: Mass spectrometer with an Electron Ionization (EI) source. The sample can be introduced via direct injection or through a gas chromatograph (GC-MS).[9]
- Procedure:
 - Introduce a small amount of the volatile **tert-Amylbenzene** into the ion source.[9]
 - The sample is bombarded with a beam of high-energy electrons (typically 70 eV), causing the molecules to ionize and fragment.[19][20]
 - The resulting positively charged ions are accelerated into the mass analyzer.
 - The mass analyzer separates the ions based on their mass-to-charge (m/z) ratio.

- A detector records the abundance of each ion, generating a mass spectrum that shows the molecular ion and various fragment ions.

Workflow for Data Cross-Referencing

The following diagram illustrates the logical workflow for cross-referencing experimentally obtained analytical data with established literature values to ensure the identity and purity of a chemical substance.



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Workflow for cross-referencing analytical data.

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